

Comparative study of hydrotreated vegetable oil and petroleum-based lubricants

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A Comparative Analysis of Hydrotreated Vegetable Oil and Petroleum-Based Lubricants

A detailed examination of the performance, characteristics, and environmental impact of hydrotreated vegetable oil (HVO) lubricants in comparison to their petroleum-based counterparts.

The lubricant industry is undergoing a significant transformation driven by the dual needs for high-performance fluids and environmentally responsible solutions. In this context, hydrotreated vegetable oil (HVO) has emerged as a promising alternative to conventional petroleum-based lubricants. This guide provides a comprehensive comparison of these two classes of lubricants, supported by experimental data and detailed methodologies, to assist researchers, scientists, and product development professionals in making informed decisions.

Performance Comparison at a Glance

Hydrotreated vegetable oils, produced by catalytically reacting vegetable oils or animal fats with hydrogen, are primarily composed of paraffinic hydrocarbons. This composition gives them distinct advantages over traditional mineral oils, which are complex mixtures of hydrocarbons.

[1] While untreated vegetable oils have been considered for lubrication due to their inherent lubricity, they often suffer from poor oxidative and thermal stability.[2][3] The hydrotreating process addresses these stability issues while also removing polar and aromatic compounds, which paradoxically reduces the natural lubricity of the oil.[4][5]



Property	Hydrotreated Vegetable Oil (HVO) Lubricants	Petroleum-Based Lubricants
Lubricity	Inherently low due to the removal of polar compounds; requires lubricity-enhancing additives.[4][6]	Good, due to the presence of naturally occurring polar and aromatic compounds.
Viscosity Index (VI)	Generally high, indicating less change in viscosity with temperature fluctuations.[7]	Varies depending on the crude source and refining process, typically lower than HVOs.[7]
Oxidation Stability	High, due to the paraffinic nature and absence of unsaturated compounds.[8]	Dependent on the level of refinement; highly refined oils have good stability but may require antioxidant additives. [9]
Biodegradability	Readily biodegradable.[10]	Low biodegradability, posing a greater environmental risk.[11] [12]
Flash Point	High, enhancing safety in storage and handling.[7]	Generally lower than HVOs.[7]
Cold Flow Properties	Can be tailored through isomerization to exhibit excellent low-temperature performance.[6]	Dependent on the base oil and additives; may require pour point depressants.

In-Depth Analysis of Key Performance Parameters Lubricity

The lubricity of a lubricant is its ability to reduce friction and wear between moving surfaces. Neat HVO, having undergone a hydrotreating process that removes oxygen and aromatic compounds, exhibits significantly reduced lubricity compared to conventional diesel and, by extension, petroleum-based lubricants.[4] Studies have shown that the absence of these polar molecules, which aid in forming a protective film on metal surfaces, is the primary reason for this characteristic.[4] Consequently, HVO-based lubricants require the addition of lubricity-



improving additives to meet performance requirements.[6] In contrast, petroleum-based lubricants naturally contain compounds that impart good lubricity.

Viscosity Index

The viscosity index (VI) is a measure of how much a lubricant's viscosity changes with temperature. A higher VI indicates a more stable viscosity across a wider temperature range. HVO-based lubricants, being primarily paraffinic, generally exhibit a high viscosity index.[7] This is a significant advantage in applications with wide operating temperature windows. Petroleum-based lubricants have a VI that is highly dependent on the crude oil source and the degree of refining, but it is typically lower than that of HVOs.[7]

Oxidation Stability

Oxidation stability is a lubricant's resistance to degradation at high temperatures in the presence of oxygen. The paraffinic structure of HVO makes it inherently more resistant to oxidation compared to the unsaturated compounds found in both untreated vegetable oils and some components of petroleum-based oils.[3][8] This high oxidation stability translates to a longer service life and reduced formation of sludge and deposits. While highly refined petroleum oils can also have good oxidation stability, they often rely on antioxidant additives, which can be depleted over time.[9]

Biodegradability

One of the most significant advantages of HVO lubricants is their high biodegradability.[10] In the event of a spill or leakage, they are more readily broken down by microorganisms, posing a lower risk to the environment compared to petroleum-based lubricants, which have low rates of biodegradation.[11][12]

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate and compare the performance of HVO and petroleum-based lubricants.

Lubricity Testing (Four-Ball Method)

Standard: Based on ASTM D4172.



- Objective: To determine the wear-preventive characteristics of a lubricant.
- Apparatus: A four-ball wear tester, consisting of three fixed steel balls in a cup and one rotating steel ball on top.

Procedure:

- The three stationary balls are clamped together in the test cup, and the lubricant sample is added to cover them.
- The fourth ball is placed in the chuck of the motor-driven spindle.
- A specified load is applied, and the top ball is rotated at a set speed for a designated period and temperature.
- After the test, the wear scars on the three stationary balls are measured under a microscope.
- Data Reported: The average wear scar diameter in millimeters. A smaller wear scar indicates better lubricity.

Viscosity Index Determination

- Standard: ASTM D2270.
- Objective: To calculate the viscosity index from the kinematic viscosity of a lubricant at two different temperatures.
- Apparatus: Calibrated glass capillary viscometers, constant temperature baths.

Procedure:

- The kinematic viscosity of the lubricant is measured at 40°C and 100°C using the procedure outlined in ASTM D445.[13]
- The viscosity index is then calculated using the formulas provided in the ASTM D2270 standard.



• Data Reported: A unitless viscosity index number.

Oxidation Stability Testing (Rotating Pressure Vessel Oxidation Test - RPVOT)

- Standard: ASTM D2272.
- Objective: To evaluate the oxidation stability of inhibited steam turbine oils, which can be adapted for other lubricants.
- Apparatus: A rotating pressure vessel, oxygen supply, pressure gauge, and a temperaturecontrolled bath.
- Procedure:
 - A sample of the lubricant, mixed with water and a copper catalyst coil, is placed in the pressure vessel.
 - The vessel is pressurized with oxygen and placed in a heated bath, where it is rotated at a specific speed.
 - The pressure inside the vessel is monitored continuously. The test ends when the pressure drops by a specified amount from the maximum pressure.
- Data Reported: The time in minutes for the specified pressure drop to occur, known as the oxidation lifetime.

Biodegradability Testing

- Standard: OECD 301B (Ready Biodegradability: CO2 Evolution Test).
- Objective: To determine the ready biodegradability of a substance by aerobic microorganisms.
- Apparatus: Biometer flasks or a similar respirometry system, CO₂-free air supply, and a method for measuring CO₂ produced.
- Procedure:

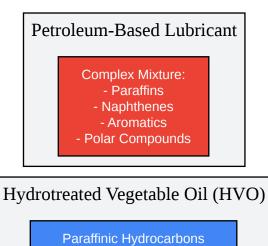


- The test substance is exposed to an inoculum of aerobic microorganisms in a mineral medium.
- The mixture is aerated with CO₂-free air and incubated in the dark at a constant temperature.
- The amount of CO₂ evolved from the biodegradation of the test substance is measured over a 28-day period.
- Data Reported: The percentage of biodegradation, calculated from the total amount of CO₂ produced relative to the theoretical maximum.

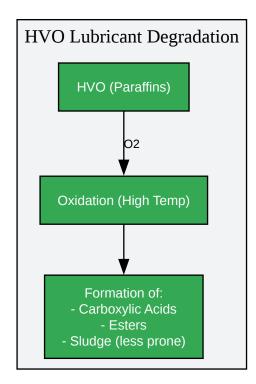
Visualizing the Comparison

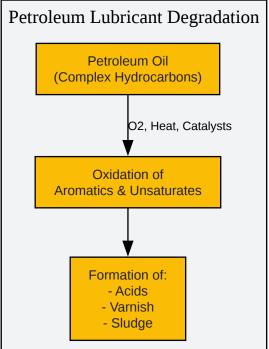
To better understand the fundamental differences and the evaluation process, the following diagrams illustrate the conceptual chemical structures, the lubricant degradation pathways, and the experimental workflow.



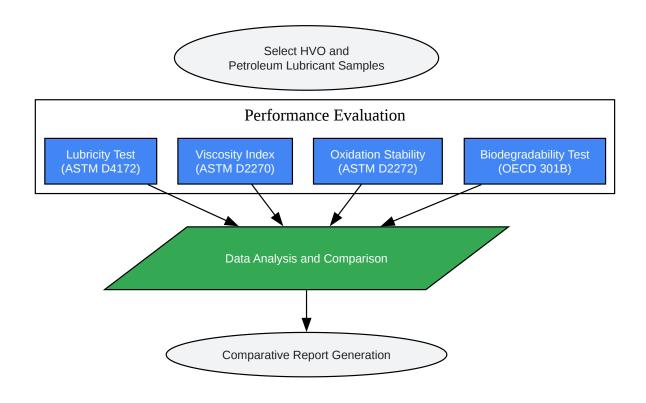


(e.g., n-alkanes, iso-alkanes)









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